Spectroscopic data of 2,6-Dimethylphenol (NMR, IR, MS)

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Compound of Interest

Compound Name:	*2,6-Dicyclohexyl-3,5-xylenol*
CAS No.:	*93840-44-9*
Cat. No.:	*B12650920*

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An In-Depth Technical Guide to the Spectroscopic Characterization of 2,6-Dimethylphenol

Introduction

2,6-Dimethylphenol, also known as 2,6-xylenol, is an organic compound with the chemical formula $(CH_3)_2C_6H_3OH$.[1][2][3] As a prominent isomer of xylenol, it serves as a crucial monomer in the synthesis of high-performance polymers, most notably poly(p-phenylene oxide) (PPO), and finds application in the production of antioxidants, pharmaceuticals, and other specialty chemicals.[2] Given its industrial significance, the unambiguous identification and quality control of 2,6-Dimethylphenol are paramount. This requires a comprehensive understanding of its spectroscopic signature.

This technical guide provides an in-depth analysis of the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for 2,6-Dimethylphenol. As a Senior Application Scientist, my objective is to not only present the reference data but also to elucidate the underlying principles of spectral interpretation, offering insights into how each spectroscopic technique provides a unique piece of the structural puzzle. This document is intended for

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researchers, chemists, and quality control professionals who require a definitive reference for the characterization of this important chemical intermediate.

Molecular Structure and Spectroscopic Overview

The structure of 2,6-Dimethylphenol consists of a benzene ring substituted with a hydroxyl (-OH) group and two methyl ($-CH_3$) groups at the ortho positions (carbons 2 and 6).[1] This substitution pattern creates a plane of symmetry through the C1-C4 axis of the benzene ring, which has significant implications for its spectroscopic appearance, particularly in NMR.

Caption: Molecular structure of 2,6-Dimethylphenol.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for elucidating the structure of organic molecules in solution. By probing the magnetic properties of atomic nuclei, it provides detailed information about the chemical environment, connectivity, and symmetry of atoms within a molecule.

^{1}H NMR Spectroscopy

Proton (^{1}H) NMR spectroscopy reveals the number of distinct proton environments and their neighboring protons. The symmetry of 2,6-Dimethylphenol simplifies its ^{1}H NMR spectrum significantly.

^{1}H NMR Data Summary (90 MHz, $CDCl_3$)

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~2.20	Singlet	6H	Methyl protons ($-CH_3$)
~4.66	Singlet (broad)	1H	Hydroxyl proton (-OH)
~6.7-7.0	Multiplet	3H	Aromatic protons (Ar-H)

Data sourced from PubChem and ChemicalBook.[4][5]

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Interpretation of the ^{1}H NMR Spectrum:

- Methyl Protons (δ ~2.20 ppm): The two methyl groups are chemically equivalent due to the molecule's symmetry. They appear as a single, sharp singlet with an integration value of 6H. The singlet nature indicates no adjacent protons to couple with.[4]
- Hydroxyl Proton (δ ~4.66 ppm): The phenolic proton appears as a broad singlet. Its chemical shift can be highly variable depending on the solvent, concentration, and temperature due to hydrogen bonding. This peak can be confirmed by a D_2O exchange experiment, where the peak would disappear.[4]
- Aromatic Protons (δ ~6.7-7.0 ppm): The three protons on the aromatic ring (at C3, C4, and C5) are chemically distinct but have similar electronic environments, causing their signals to overlap and appear as a multiplet. Due to symmetry, the proton at C3 is equivalent to the one at C5, while the proton at C4 is unique. This results in an AA'B spin system, which often presents as a complex multiplet.[4][5]

^{13}C NMR Spectroscopy

Carbon-13 (^{13}C) NMR spectroscopy provides information on the different carbon environments within the molecule.

^{13}C NMR Data Summary (25.16 MHz, $CDCl_3$)

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Chemical Shift (δ) ppm	Assignment	Rationale for Assignment
152.16	C1 (C-OH)	The carbon attached to the highly electronegative oxygen atom is significantly deshielded.
128.63	C3/C5	Aromatic CH carbons.
123.20	C2/C6 (C-CH_3)	Quaternary carbons attached to the methyl groups.
120.33	C4	Aromatic CH carbon at the para position.
15.75	-CH_3	The methyl carbons are the most shielded, appearing furthest upfield.

Data sourced from PubChem.[4]

Interpretation of the ^{13}C NMR Spectrum:

The spectrum shows five distinct signals, consistent with the molecule's symmetry.[6]

- Symmetry: The C2 and C6 carbons are equivalent, as are the C3 and C5 carbons and the two methyl group carbons. This reduces the expected eight carbon signals to five.
- C1 (C-OH) at 152.16 ppm: This downfield shift is characteristic of a carbon atom bonded to a hydroxyl group.
- Aromatic Carbons: The signals at 128.63, 123.20, and 120.33 ppm correspond to the aromatic ring carbons. The quaternary carbons (C2/C6) are typically weaker in intensity.
- Methyl Carbons at 15.75 ppm: This upfield signal is typical for sp^3-hybridized methyl carbons.

Infrared (IR) Spectroscopy

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IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.

Key IR Absorption Bands

Frequency (cm^{-1})	Vibration Type	Functional Group
~3600-3200	O-H Stretch (broad)	Phenolic -OH
~3100-3000	C-H Stretch	Aromatic C-H
~2950-2850	C-H Stretch	Methyl $-CH_3$
~1600, ~1470	C=C Stretch	Aromatic Ring
~1200	C-O Stretch	Phenol C-O
~800-700	C-H Bend (out-of-plane)	Aromatic C-H

Data sourced from NIST Chemistry WebBook and Zhang et al.[3][7]

Interpretation of the IR Spectrum:

- O-H Stretch: A strong, broad absorption band in the 3600-3200 cm^{-1} region is the most prominent feature, clearly indicating the presence of the hydroxyl group and intermolecular hydrogen bonding.
- C-H Stretches: Sharp peaks just above 3000 cm^{-1} are characteristic of aromatic C-H bonds, while peaks just below 3000 cm^{-1} are from the methyl C-H bonds.
- Aromatic C=C Stretches: Absorptions around 1600 and 1470 cm^{-1} are indicative of the carbon-carbon double bond stretching within the benzene ring.
- C-O Stretch: The strong peak around 1200 cm^{-1} is due to the stretching vibration of the C-O bond of the phenol.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule upon ionization, which is invaluable for confirming its identity and structure.

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Electron Ionization (EI) Mass Spectrum Data

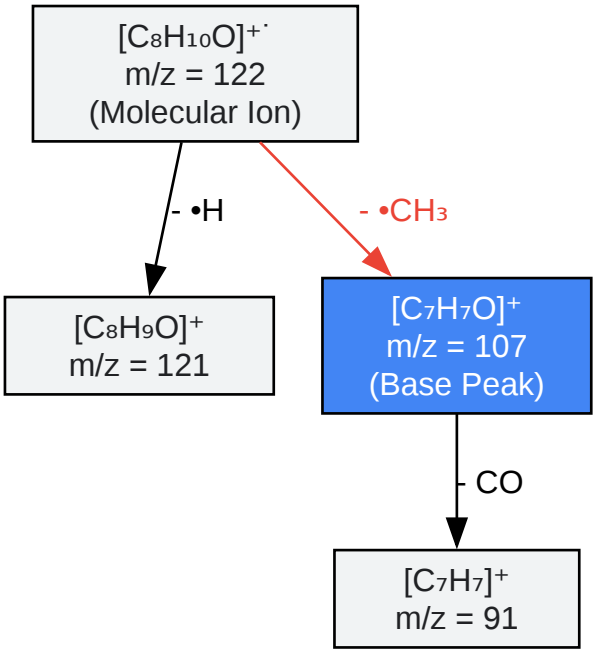
m/z (Mass-to-Charge Ratio)	Relative Intensity	Assignment / Interpretation
122	High	$[M]^+$ (Molecular Ion)
121	Moderate	$[M-H]^+$
107	High	$[M-CH_3]^+$ (Loss of a methyl group)
91	Moderate	$[C_7H_7]^+$ (Tropylium ion)
77	Moderate	$[C_6H_5]^+$ (Phenyl cation)

Data sourced from NIST Chemistry WebBook and PubChem.[4][8]

Interpretation of the Mass Spectrum:

- Molecular Ion Peak ($[M]^+$, m/z 122): A strong molecular ion peak is observed at m/z 122, corresponding to the molecular weight of 2,6-Dimethylphenol ($C_8H_{10}O$).[8][9]
- Base Peak (m/z 107): The most abundant fragment, or base peak, is typically at m/z 107.[4] This corresponds to the loss of a methyl radical ($\bullet CH_3$) from the molecular ion, forming a stable hydroxytropylium-like ion. This fragmentation is a characteristic feature of methylated phenols.
- $[M-H]^+$ Fragment (m/z 121): The loss of a hydrogen atom from the molecular ion results in the peak at m/z 121.
- Other Fragments: The peak at m/z 77 corresponds to the phenyl cation $[C_6H_5]^+$, formed after further fragmentation.[4]

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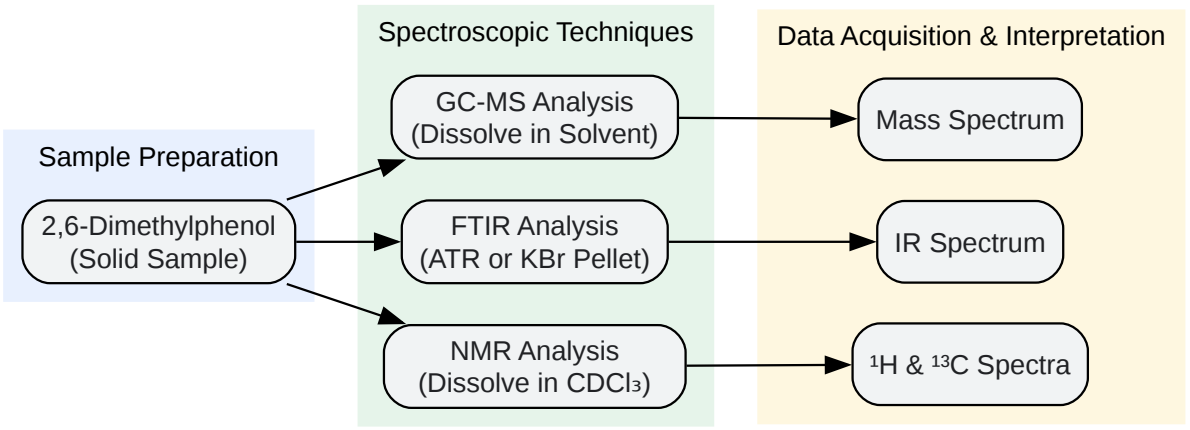
Caption: Primary fragmentation pathway of 2,6-Dimethylphenol in EI-MS.

Experimental Protocols

The following are generalized protocols for the acquisition of spectroscopic data for a solid sample like 2,6-Dimethylphenol. Instrument parameters should be optimized based on the specific equipment available.

Workflow: Spectroscopic Analysis of 2,6-Dimethylphenol

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Caption: General workflow for the spectroscopic analysis of 2,6-Dimethylphenol.

1. NMR Sample Preparation and Acquisition:

- Sample Preparation: Accurately weigh approximately 5-10 mg of 2,6-Dimethylphenol.
- Dissolution: Dissolve the sample in ~0.6 mL of deuterated chloroform ($CDCl_3$) containing 0.03% tetramethylsilane (TMS) as an internal standard.
- Transfer: Transfer the solution to a 5 mm NMR tube.
- Acquisition: Acquire ^{1}H and ^{13}C NMR spectra on a suitable NMR spectrometer (e.g., 300 MHz or higher). Standard pulse programs are typically used. For ^{13}C, a proton-decoupled experiment is standard.

2. IR Spectroscopy Protocol (Attenuated Total Reflectance - ATR):

- Instrument Setup: Ensure the ATR crystal (typically diamond or germanium) is clean.
- Background Scan: Record a background spectrum of the empty ATR stage.
- Sample Application: Place a small amount of solid 2,6-Dimethylphenol powder directly onto the ATR crystal.

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- Acquisition: Apply pressure using the anvil and collect the spectrum. Typically, 16-32 scans are co-added at a resolution of 4 cm^{-1} to achieve a good signal-to-noise ratio.

3. Mass Spectrometry Protocol (GC-MS):

- Sample Preparation: Prepare a dilute solution of 2,6-Dimethylphenol (~1 mg/mL) in a volatile organic solvent such as dichloromethane or ethyl acetate.
- Injection: Inject a small volume (e.g., 1 µL) of the solution into the Gas Chromatograph-Mass Spectrometer (GC-MS).
- Separation: The sample is vaporized and separated on a suitable GC column (e.g., a non-polar DB-5ms column). A temperature program is used to elute the compound.
- Ionization and Detection: As the compound elutes from the GC column, it enters the mass spectrometer source, where it is ionized (typically by Electron Ionization at 70 eV). The resulting ions are separated by their mass-to-charge ratio and detected.

Conclusion

The spectroscopic data presented in this guide provide a comprehensive and self-validating "fingerprint" for 2,6-Dimethylphenol. The ^{1}H and ^{13}C NMR spectra confirm the molecular symmetry and the specific arrangement of protons and carbons. Infrared spectroscopy definitively identifies the key functional groups, namely the phenolic -OH and the substituted aromatic ring. Finally, mass spectrometry confirms the molecular weight and reveals a characteristic fragmentation pattern dominated by the loss of a methyl group. Together, these techniques provide an unambiguous method for the structural confirmation and purity assessment of 2,6-Dimethylphenol, essential for its application in research and industry.

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